

Application Notes and Protocols for SSR504734 in Cognitive Enhancement Research

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Compound of Interest

Compound Name: SSR504734

Cat. No.: B1681116

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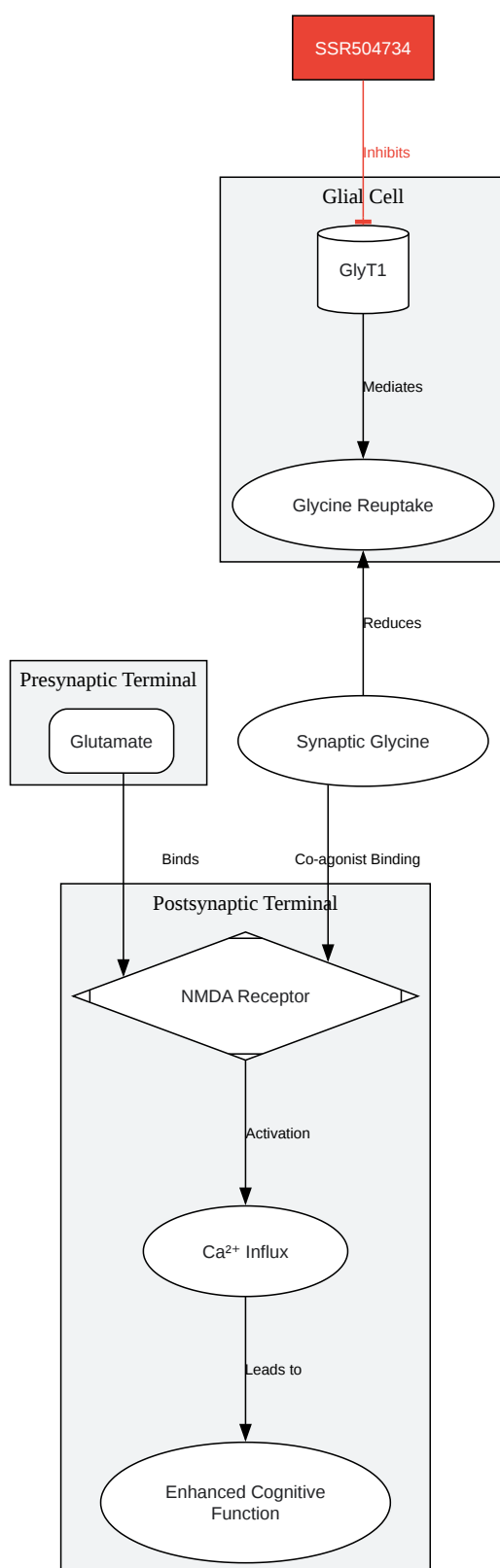
For Researchers, Scientists, and Drug Development Professionals

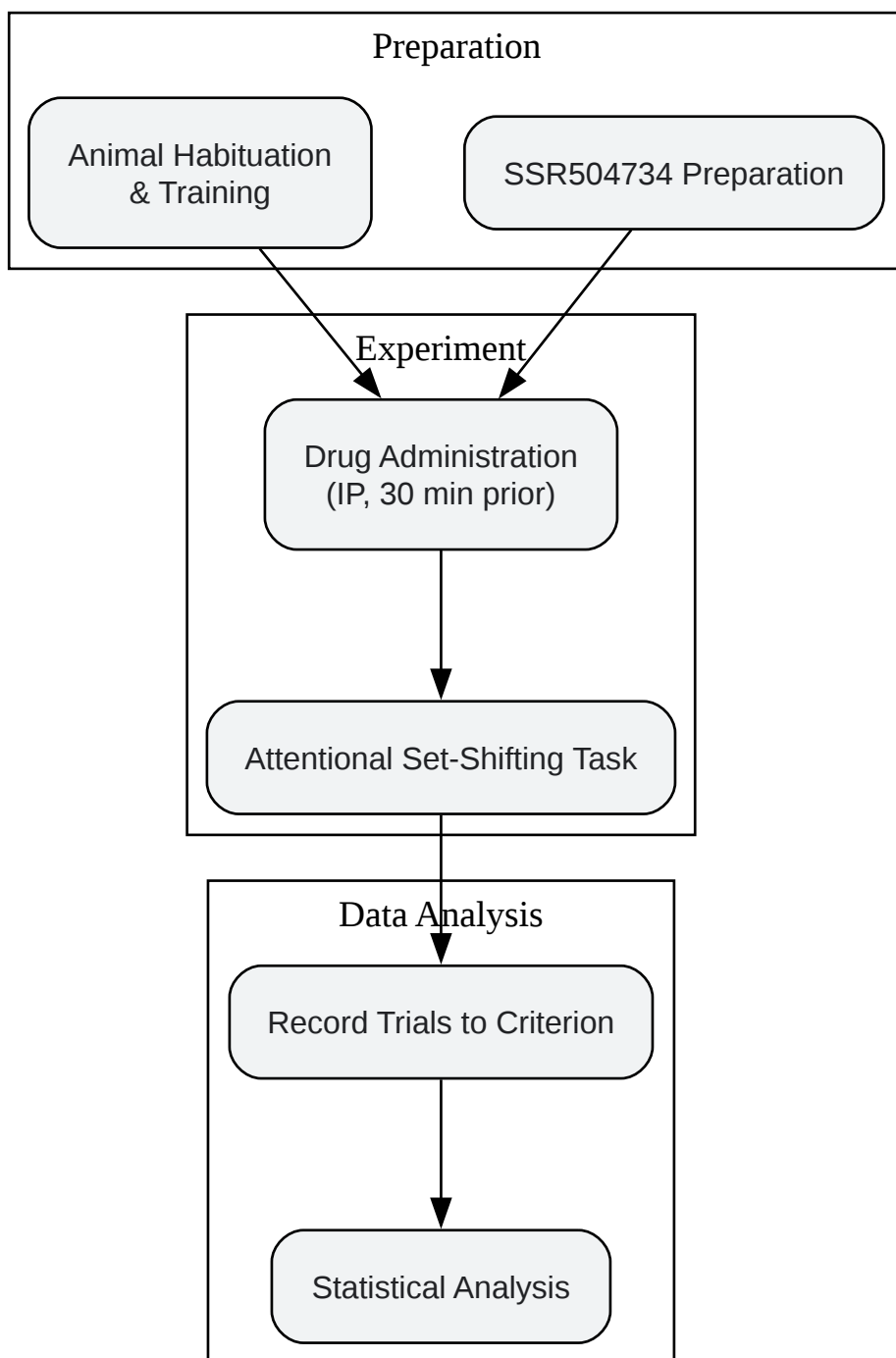
Introduction

SSR504734 is a selective and reversible inhibitor of the glycine transporter 1 (GlyT1).[1] By blocking the reuptake of glycine, **SSR504734** increases its extracellular concentration in the central nervous system.[1][2] This elevation of glycine, an obligatory co-agonist at the N-methyl-D-aspartate (NMDA) receptor, enhances glutamatergic neurotransmission.[2][3][4] Preclinical research suggests that this mechanism holds promise for cognitive enhancement, particularly in domains affected in conditions like schizophrenia.[3][5] These application notes provide a summary of key preclinical findings and detailed protocols for the administration of **SSR504734** in cognitive enhancement research.

Mechanism of Action

SSR504734's primary mechanism of action is the potentiation of NMDA receptor-mediated neurotransmission through the inhibition of GlyT1.[3][4] GlyT1 is responsible for clearing glycine from the synaptic cleft. By inhibiting this transporter, **SSR504734** increases the availability of glycine to bind to its co-agonist site on the NMDA receptor, thereby facilitating receptor activation by glutamate.[2][3] This enhanced glutamatergic signaling is believed to underlie the pro-cognitive effects of the compound.[4][5]





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References

- 1. Glycine Transport Inhibitors for the Treatment of Schizophrenia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The glycine transporter 1 inhibitor SSR504734 enhances working memory performance in a continuous delayed alternation task in C57BL/6 mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Blockade of glycine transporter 1 by SSR-504734 promotes cognitive flexibility in glycine/NMDA receptor-dependent manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Neurochemical, electrophysiological and pharmacological profiles of the selective inhibitor of the glycine transporter-1 SSR504734, a potential new type of antipsychotic - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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